

# Application Note: Experimental Determination of the Boiling Point of 3,4,4-trimethylheptane

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## Compound of Interest

Compound Name: 3,4,4-Trimethylheptane

Cat. No.: B12657962

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## Introduction

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid. This physical constant is a crucial parameter in the characterization and identification of substances, providing an indication of their purity. For researchers, scientists, and professionals in drug development, an accurate determination of the boiling point is essential for process control, quality assurance, and the synthesis of novel compounds. This document outlines the protocol for the experimental determination of the boiling point of **3,4,4-trimethylheptane**, a branched alkane. The literature value for the boiling point of **3,4,4-trimethylheptane** is 164 °C[1].

## Principle of the Method

The most common and efficient method for determining the boiling point of a small liquid sample is the Siwoloboff method, often carried out using a Thiele tube.[2][3] This technique involves heating a small sample of the liquid in a fusion tube along with an inverted capillary tube. As the liquid is heated, the air trapped in the capillary tube expands and is expelled.[4] Upon reaching the boiling point, the vapor pressure of the liquid equals the atmospheric pressure, and a steady stream of bubbles will emerge from the capillary tube. The boiling point is then recorded as the temperature at which the liquid re-enters the capillary tube upon cooling.[2][5]

# Experimental Protocol: Micro-Boiling Point Determination using a Thiele Tube

This protocol details the steps for determining the boiling point of **3,4,4-trimethylheptane** using the Thiele tube method. This method is advantageous as it requires a small amount of the sample.<sup>[4]</sup>

## Materials and Equipment

- **3,4,4-trimethylheptane** sample
- Thiele tube filled with mineral oil<sup>[3]</sup>
- Thermometer (-10 to 200 °C)
- Small fusion tube (or test tube)
- Capillary tube (sealed at one end)
- Rubber band or thread
- Bunsen burner or other heat source
- Stand and clamp
- Safety goggles and lab coat

## Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety goggles and a lab coat.
- **3,4,4-trimethylheptane** is a flammable liquid. Keep it away from open flames and ensure adequate ventilation.
- The mineral oil in the Thiele tube will be heated to high temperatures. Avoid direct contact with the hot apparatus to prevent burns.

- Handle glassware with care to prevent breakage.

### Procedure

- **Sample Preparation:** Fill the fusion tube with the **3,4,4-trimethylheptane** sample to a depth of about 1-2 cm.[6]
- **Capillary Tube Insertion:** Place the capillary tube, with its sealed end pointing upwards, into the fusion tube containing the sample.[7]
- **Apparatus Assembly:** Attach the fusion tube to the thermometer using a rubber band or thread, ensuring the bottom of the fusion tube is level with the thermometer bulb.
- **Thiele Tube Setup:** Clamp the Thiele tube to a stand and carefully insert the thermometer and fusion tube assembly into the Thiele tube. Adjust the position so that the sample is located in the main body of the Thiele tube and the rubber band is above the level of the mineral oil.[8]
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame from a Bunsen burner, using a back-and-forth motion.[4] The shape of the Thiele tube is designed to allow for convection currents to ensure uniform heating of the oil bath.[3][8]
- **Observation of Bubbles:** As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands.[8]
- **Identifying the Boiling Point:** Continue heating until a rapid and continuous stream of bubbles is observed.[9] This indicates that the sample has reached its boiling point. At this point, remove the heat source and allow the apparatus to cool.
- **Recording the Boiling Point:** The stream of bubbles will slow down and eventually stop as the apparatus cools. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[2][5] Record this temperature.
- **Repeat Measurements:** For accuracy, it is advisable to repeat the determination at least two more times. Allow the apparatus to cool sufficiently before reheating.

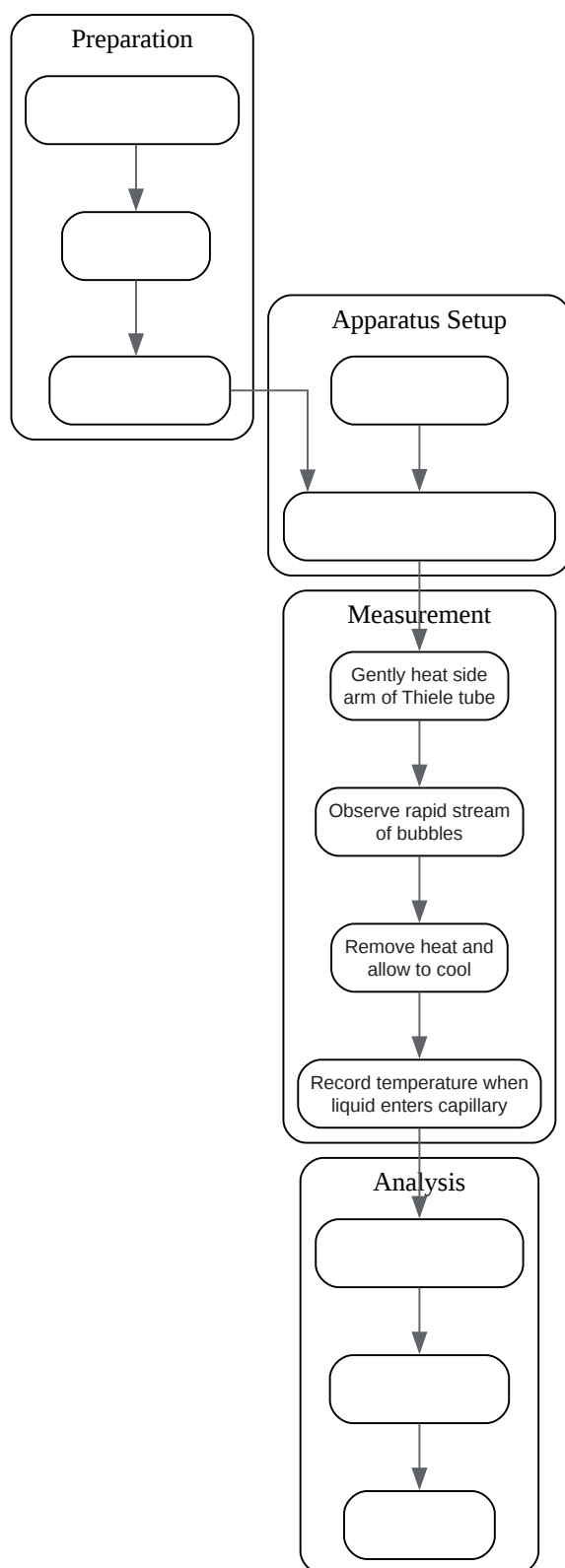
## Data Presentation

The experimental data should be recorded and compared with the literature value.

Measurement	Trial 1 (°C)	Trial 2 (°C)	Trial 3 (°C)	Average (°C)	Literature Value (°C)
Observed Boiling Point	164 <sup>[1]</sup>				
Barometric Pressure (mmHg)	760 (Standard)				

Note: The observed boiling point may need to be corrected for atmospheric pressure if it deviates significantly from standard pressure (760 mmHg).

## Experimental Workflow Diagram



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Caption: Workflow for the experimental determination of boiling point.

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